

A Comparative Guide to Tetrapentacontane Analytical Standards for Researchers

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Compound of Interest

Compound Name: Tetrapentacontane

Cat. No.: B1595433

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For researchers, scientists, and drug development professionals, the selection of a high-purity analytical standard is critical for achieving accurate and reproducible results. This guide provides an objective comparison of **Tetrapentacontane** (C₅₄H₁₁₀) analytical standards, offering insights into product specifications, performance data, and detailed experimental protocols for its analysis.

Tetrapentacontane is a long-chain alkane used as a reference standard in various analytical applications, particularly in gas chromatography (GC) for the analysis of petroleum products, environmental samples, and in metabolomics. Its high molecular weight and low volatility present unique analytical challenges, making the choice of a well-characterized standard paramount.

Comparison of Tetrapentacontane Analytical Standards

The purity of an analytical standard is a key determinant of its suitability for a given application. Below is a comparison of **Tetrapentacontane** standards available from prominent suppliers. It is important to note that lot-to-lot variability can exist, and users should always refer to the Certificate of Analysis (CoA) for specific data.

Supplier	Product Number	Stated Purity	Analytical Method
Sigma-Aldrich	87992	≥98.0%	Gas Chromatography (GC)[1]
Santa Cruz Biotechnology	sc-229631	≥95%	Not Specified[2]
Hypothetical Supplier A	TS-1001	≥99.0%	High-Temperature GC (HT-GC)
Hypothetical Supplier B	TPC-54	≥98.5% (by GC-FID)	Gas Chromatography with Flame Ionization Detection (GC-FID)

Note: Data for Hypothetical Suppliers A and B is illustrative to represent a broader market comparison and is not based on actual product offerings.

Performance Data and Experimental Protocols

Accurate quantification of **Tetrapentacontane** requires optimized analytical methods. High-Temperature Gas Chromatography-Mass Spectrometry (HTGC-MS) is the most common technique due to the high boiling point of long-chain alkanes.

High-Temperature Gas Chromatography-Mass Spectrometry (HTGC-MS) Analysis

This method is suitable for the separation and quantification of high-boiling compounds like **Tetrapentacontane**.

Experimental Protocol:

1. Standard Preparation:

- Accurately weigh a precise amount of **Tetrapentacontane** analytical standard.
- Dissolve in a high-boiling, non-polar solvent such as carbon disulfide or toluene to a final concentration of approximately 1 mg/mL.

- Perform serial dilutions to prepare a calibration curve over the desired concentration range.

2. Instrumentation and Conditions:

- Gas Chromatograph: Agilent 7890B or equivalent, equipped with a high-temperature inlet and detector.
- Column: A high-temperature, low-bleed capillary column suitable for non-polar compounds (e.g., 100% dimethylpolysiloxane or 5% phenyl-methylpolysiloxane), 30 m x 0.25 mm ID, 0.25 μ m film thickness.
- Carrier Gas: Helium or Hydrogen at a constant flow rate of 1-2 mL/min.
- Inlet: High-temperature, programmable temperature vaporization (PTV) or cool-on-column (COC) inlet is recommended to prevent discrimination of high molecular weight analytes.
- Injection Mode: Pulsed splitless or on-column injection.
- Injector Temperature: 350°C to 450°C.
- Oven Temperature Program:
 - Initial temperature: 100°C, hold for 2 min.
 - Ramp: 10°C/min to 400°C.
 - Hold: 10 min at 400°C.[\[2\]](#)[\[3\]](#)
- Mass Spectrometer: Time-of-Flight (TOF) or Quadrupole mass analyzer.
- Ion Source Temperature: 230-250°C.
- Transfer Line Temperature: 350-400°C to prevent analyte condensation.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Scan Range: m/z 50-800.

Data Presentation:

Linearity: The linearity of the detector response to varying concentrations of the **Tetrapentacontane** standard should be evaluated. A linear regression analysis of the calibration curve will yield a correlation coefficient (R^2), which should ideally be >0.995 for quantitative analysis.

Concentration (µg/mL)	Peak Area (Arbitrary Units)
1	12,500
5	63,000
10	124,500
25	310,000
50	625,000
Correlation Coefficient (R^2)	0.9998

Note: The data in this table is illustrative and represents ideal performance.

Stability: Long-chain alkane standards are generally stable if stored correctly in a cool, dark, and dry place.[4] The certificate of analysis for a specific lot will provide a recommended retest date or expiration date. For products without a specified date, it is recommended to routinely inspect the material for any signs of degradation and to re-qualify the standard periodically.

Alternative Analytical Method: High-Performance Liquid Chromatography with Evaporative Light Scattering Detection (HPLC-ELSD)

For laboratories without access to high-temperature GC, or for specific applications, HPLC with a universal detector like an ELSD can be an alternative for the analysis of non-volatile compounds like **Tetrapentacontane**.

Experimental Protocol:

1. Standard and Sample Preparation:

- Similar to the GC-MS method, dissolve the standard in a suitable organic solvent like Tetrahydrofuran (THF) or Chloroform.

2. Instrumentation and Conditions:

- HPLC System: Agilent 1290 Infinity II or equivalent.
- Column: A reversed-phase C18 column suitable for high-temperature applications.
- Mobile Phase: A gradient of two or more solvents, for example, from a moderately polar solvent to a non-polar solvent.
- Flow Rate: 0.5 - 1.0 mL/min.
- Column Temperature: Elevated temperatures (e.g., 60-80°C) may be required to improve solubility and peak shape.
- Detector: Evaporative Light Scattering Detector (ELSD).
- Nebulizer Temperature: Optimized for the mobile phase composition and flow rate.
- Evaporator Temperature: Set to ensure complete evaporation of the mobile phase without volatilizing the analyte.
- Gas Flow Rate (Nitrogen): Adjusted for optimal nebulization.

Visualization of Analytical Workflow

To aid in understanding the analytical process, the following diagrams illustrate the key steps in the analysis of a **Tetrapentacontane** analytical standard.



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Caption: Workflow for the quantitative analysis of **Tetrapentacontane** using HTGC-MS.



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Caption: Workflow for the analysis of **Tetrapentacontane** using HPLC-ELSD.

Conclusion

The selection of a **Tetrapentacontane** analytical standard should be based on the required purity for the intended application, with careful consideration of the information provided on the Certificate of Analysis. For quantitative analysis, high-temperature GC-MS is the method of choice, and a detailed protocol has been provided. As an alternative, HPLC-ELSD offers a viable option for laboratories where HTGC is not available. By following these guidelines and utilizing the provided experimental protocols, researchers can ensure the accuracy and reliability of their analytical results involving **Tetrapentacontane**.

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